3-nitro-2-methoxynaphthalene molecular structure and weight

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Compound of Interest

Compound Name:	*2-Methoxy-3-nitronaphthalene*
CAS No.:	*91137-51-8*
Cat. No.:	*B13771770*

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Technical Profile: 3-Nitro-2-Methoxynaphthalene

Content Type: Technical Whitepaper & Synthetic Guide Target Audience: Organic Chemists, Process Scientists, and Drug Discovery Researchers

Executive Summary

3-Nitro-2-methoxynaphthalene ($C_{11}H_9NO_3$) is a nitro-substituted aromatic ether primarily utilized as a synthetic intermediate in the production of azo dyes, fluorescent probes, and potential pharmaceutical pharmacophores.[1][2][3][4] Unlike its regioisomer 1-nitro-2-methoxynaphthalene—which is the kinetic product of direct nitration—the 3-nitro isomer requires specific synthetic control to isolate or produce in high purity. This guide outlines the structural parameters, definitive spectroscopic signatures, and robust synthetic protocols for this compound.[5]

Chemical Identity & Physical Properties[1][4][6][7][8][9][10]

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Property	Data
IUPAC Name	3-Nitro-2-methoxynaphthalene
Common Name	3-Nitro-nerolin; Methyl 3-nitro-2-naphthyl ether
CAS Number	Not widely listed as commodity; see 1-nitro isomer (5411-56-3) for comparison
Molecular Formula	$C_{11}H_9NO_3$
Molecular Weight	203.19 g/mol
Exact Mass	203.0582
Physical State	Pale yellow crystalline solid
Solubility	Soluble in $CHCl_3$, DCM, Acetone; Insoluble in Water
SMILES	COc1cc2ccccc2cc1[O-]

Structural Analysis

The molecule consists of a naphthalene core substituted at the C2 position with an electron-donating methoxy group (-OMe) and at the C3 position with an electron-withdrawing nitro group ($-NO_2$).

- Electronic Push-Pull: The ortho relationship between the donor (OMe) and acceptor (NO_2) creates a strong dipole and distinct electronic polarization, influencing both reactivity (nucleophilic aromatic substitution susceptibility) and fluorescence properties.[5]
- Steric Considerations: Unlike the 1-nitro isomer, where the nitro group experiences peri-strain with the C8 proton, the 3-nitro group is relatively unhindered, leading to greater planarity and conjugation efficiency.

Synthesis & Production Protocols

Critical Causality: Why Direct Nitration Fails

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Direct nitration of 2-methoxynaphthalene (Nerolin) is dominated by the directing effect of the methoxy group, which activates the alpha position (C1).[5]

- Major Product: 1-nitro-2-methoxynaphthalene (>70% yield).
- Minor Product: 3-nitro-2-methoxynaphthalene (<10% yield).
- Implication: Isolating the 3-nitro isomer from this mixture requires tedious fractional crystallization or chromatography.[5] Therefore, a directed synthesis via 3-nitro-2-naphthol is the preferred route for high-purity applications.

Protocol: Methylation of 3-Nitro-2-naphthol

This protocol utilizes a Williamson Ether Synthesis approach to convert 3-nitro-2-naphthol into the target ether. This method guarantees regiochemical purity.[5]

Reagents:

- Precursor: 3-Nitro-2-naphthol (1.0 eq)
- Methylating Agent: Dimethyl Sulfate (DMS) (1.2 eq) [Caution: Highly Toxic] or Methyl Iodide (MeI) (1.5 eq).[5]
- Base: Potassium Carbonate (K_2CO_3) (2.0 eq) or Sodium Hydroxide (NaOH).[5]
- Solvent: Acetone (anhydrous) or DMF.[5]

Step-by-Step Methodology:

- Solvation: Dissolve 1.89 g (10 mmol) of 3-nitro-2-naphthol in 20 mL of anhydrous acetone in a round-bottom flask equipped with a magnetic stir bar.
- Deprotonation: Add 2.76 g (20 mmol) of anhydrous K_2CO_3. The solution may darken as the phenoxide anion is generated.[5] Stir at room temperature for 15 minutes.
- Methylation:
  - Option A (DMS): Add 1.14 mL (12 mmol) of dimethyl sulfate dropwise via syringe.[5]

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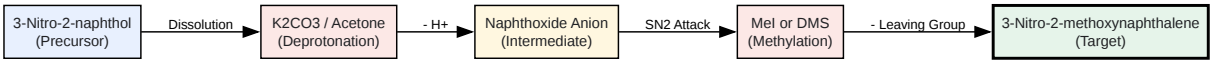
- Option B (MeI): Add 0.94 mL (15 mmol) of methyl iodide.

- Reflux: Attach a reflux condenser and heat the mixture to 60°C (gentle reflux) for 4–6 hours. Monitor reaction progress via TLC (Eluent: 20% EtOAc/Hexanes). The starting phenol (lower R_f) should disappear, replaced by the less polar ether (higher R_f).[5]

- Workup:
  - Cool the mixture to room temperature.
  - Filter off the inorganic salts (K_2CO_3/KI).[5]
  - Concentrate the filtrate under reduced pressure to remove acetone.[5]
  - Dissolve the residue in DCM (50 mL) and wash with 1M NaOH (2 x 20 mL) to remove any unreacted phenol.[5]
  - Wash with brine, dry over Na_2SO_4, and evaporate.[5]

- Purification: Recrystallize the crude yellow solid from ethanol/water or purify via flash column chromatography (Silica gel, Hexanes:EtOAc 9:1).

Synthetic Pathway Visualization[1]



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Caption: Regioselective synthesis of 3-nitro-2-methoxynaphthalene via Williamson Ether Synthesis.

Spectroscopic Characterization (Diagnostic)[6]

Differentiation between the 1-nitro and 3-nitro isomers is critical. The proton NMR provides the most definitive evidence based on the substitution pattern of the substituted ring.[5]

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Feature	1-Nitro-2-methoxynaphthalene	3-Nitro-2-methoxynaphthalene
Ring Protons (Substituted Ring)	Doublets (ortho-coupling)H3 and H4 are adjacent (J ≈ 9 Hz).	Singlets (para-like)H1 and H4 are isolated by substituents.
H1 Signal	N/A (Substituted by NO_2)	Singlet (~8.3 ppm)Deshielded, no ortho coupling.[5]
H4 Signal	Doublet	Singlet (~7.9 ppm)Deshielded by adjacent NO_2.[5]
Methoxy (-OMe)	Singlet (~4.0 ppm)	Singlet (~4.0 ppm)

Key Identification Logic: In the 3-nitro isomer, the protons at positions C1 and C4 are separated by the substituents at C2 and C3. Consequently, they appear as distinct singlets in the aromatic region.[5] In contrast, the 1-nitro isomer possesses adjacent protons at C3 and C4, which manifest as doublets with strong ortho-coupling.

Applications & Utility

- Fluorescent Probes: The 2-methoxy-3-nitro motif serves as a "push-pull" fluorophore core.[5] Reduction of the nitro group to an amine yields highly fluorescent 3-amino-2-methoxynaphthalene derivatives, used in solvatochromic studies.
- Photosensitive Protecting Groups: Nitro-naphthalene derivatives are investigated for use as photolabile protecting groups (caged compounds) in physiological studies due to their ability to absorb UV light and undergo cleavage.[5]
- Pharmaceutical Intermediates: Used as a scaffold for developing tricyclic diverse compounds via annulation reactions involving the nitro group.[5]

Safety & Handling

- Toxicity: Nitroaromatics are generally toxic and potential mutagens.[5] Handle with gloves and in a fume hood.[5]

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- Reactivity: Avoid reaction with strong reducing agents (e.g., Hydrazine, $LiAlH_4$) unless reduction is the intended pathway.[5]
- Thermal Stability: Nitro compounds can be energetic.[5] Do not subject the dry solid to excessive heat or shock.[5]

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